

Butylcyclooctane: A Review of Properties and Potential Application Areas

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butylcyclooctane*

Cat. No.: *B100280*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the current scientific literature on **butylcyclooctane**. While specific, documented applications of **butylcyclooctane** are not readily available in published research or patents, this review summarizes its known physicochemical properties and explores the potential applications of substituted cyclooctane scaffolds in broader scientific and industrial contexts. This information can serve as a foundational resource for researchers interested in exploring the utility of this and related molecules.

Physicochemical Properties of Butylcyclooctane

Quantitative data for **butylcyclooctane** is primarily limited to its fundamental physicochemical properties. These characteristics are essential for predicting its behavior in various chemical and biological systems.

Property	Value	Unit	Source
Molecular Formula	C ₁₂ H ₂₄	--INVALID-LINK--	
Molecular Weight	168.32	g/mol	--INVALID-LINK--
Density	0.826	g/mL	--INVALID-LINK--
Boiling Point	217	°C	--INVALID-LINK--
Refractive Index	1.459	--INVALID-LINK--	
XLogP3	6.2	--INVALID-LINK--	

Potential Areas of Application for Substituted Cyclooctanes

While specific experimental data for **butylcyclooctane** is lacking, the broader class of substituted cycloalkanes finds utility in several areas. These potential applications provide a framework for future research into **butylcyclooctane**.

Drug Discovery and Medicinal Chemistry

Cycloalkane moieties are often incorporated into drug candidates to modulate their pharmacokinetic and pharmacodynamic properties. The cyclooctane ring, with its conformational flexibility, can serve as a scaffold for the synthesis of novel therapeutic agents. Although no specific drugs containing a **butylcyclooctane** moiety have been identified, related strained ring systems like bicyclo[1.1.0]butane have been recognized as valuable bioisosteres in drug discovery programs.[1][2] The lipophilicity of the butyl group combined with the cyclooctane core could be explored for compounds targeting lipid-rich environments.

Advanced Fuels and Lubricants

Cycloalkanes are a significant component of conventional and advanced fuels, including jet fuels.[3] They offer high energy density and favorable combustion properties. Research into higher energy-content jet fuel blending components has explored the use of cycloalkanes derived from renewable sources. While methylcyclohexane is a more commonly studied representative, the potential for larger and substituted cycloalkanes like **butylcyclooctane** as fuel or lubricant additives remains an area for investigation.[3]

Synthetic Building Blocks

Substituted cycloalkanes can serve as versatile building blocks in organic synthesis.^{[4][5][6]} The functionalization of the cyclooctane ring or the butyl side chain could lead to a variety of intermediates for the synthesis of complex molecules. The synthesis of **butylcyclooctane** itself can be achieved through routes such as the reaction of iodocyclooctane with butyl magnesium bromide.^[7]

Experimental Protocols

Detailed experimental protocols for the application of **butylcyclooctane** are not available due to the lack of published studies. However, a general synthetic route is suggested in the literature.

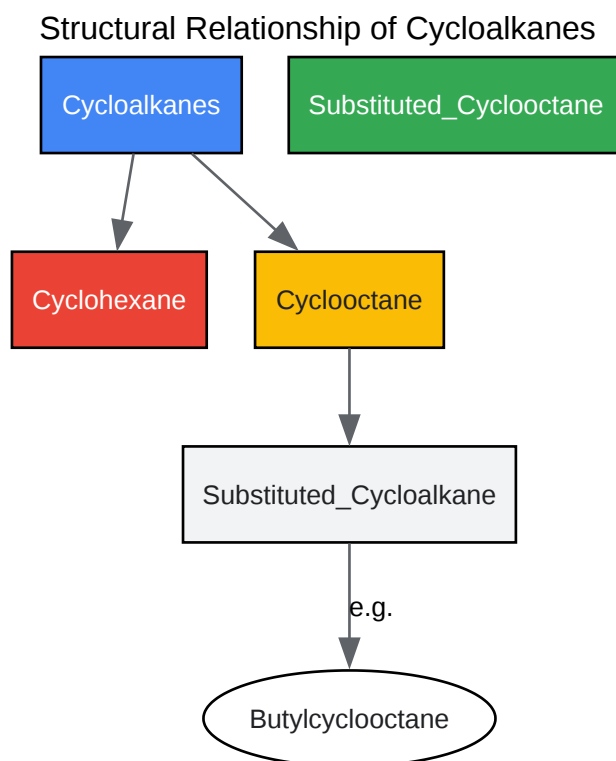
Synthesis of **Butylcyclooctane**:

A potential synthetic route involves the Grignard reaction between a cyclooctyl halide and a butylmagnesium halide.

- Reactants: Iodocyclooctane and butyl magnesium bromide.
- Solvent: A suitable ether solvent such as diethyl ether or tetrahydrofuran.
- Procedure: The Grignard reagent (butyl magnesium bromide) is prepared and then reacted with iodocyclooctane. The reaction mixture is then quenched with an aqueous solution, and the product is extracted, dried, and purified, typically by distillation.

Visualizing Cycloalkane Structures

The following diagram illustrates the general structure of a substituted cyclooctane, placing **butylcyclooctane** within the context of other cycloalkanes.



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Caption: General classification of cycloalkanes.

Conclusion

The current body of scientific literature does not contain specific, documented applications for **butylcyclooctane**. However, its physicochemical properties are well-characterized. Based on the established roles of related substituted cycloalkanes, potential areas for future research into **butylcyclooctane** include its use as a scaffold in drug discovery, as a component in advanced fuels and lubricants, and as a building block in organic synthesis. The lack of experimental data highlights an opportunity for further investigation into the potential utility of this compound.

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- To cite this document: BenchChem. [Butylcyclooctane: A Review of Properties and Potential Application Areas]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100280#literature-review-of-butylcyclooctane-applications]

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